

Application Note: Preparation & Qualification of 4-(2-Hydroxyethoxy)salicylic acid Reference Standards

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Compound of Interest

Compound Name: 4-(2-Hydroxyethoxy)salicylic acid

CAS No.: 163451-82-9

Cat. No.: B1632672

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Executive Summary

The compound **4-(2-Hydroxyethoxy)salicylic acid** (CAS: 163451-82-9), also known as 2-Hydroxy-4-(2-hydroxyethoxy)benzoic acid, is a critical process impurity and metabolite associated with salicylate-based APIs and ether-linked drug conjugates (e.g., Gefapixant, Benzonatate derivatives).[1] Its presence must be controlled at trace levels (<0.10%) in pharmaceutical substances to meet ICH Q3A/B guidelines.

This guide details a high-fidelity protocol for preparing this compound as a Primary Reference Standard. Unlike generic synthesis methods, this protocol prioritizes regioselectivity—ensuring the hydroxyethyl group attaches exclusively to the 4-position, leaving the 2-hydroxyl group available for intramolecular hydrogen bonding (a key spectral identifier).[1]

Retrosynthetic Strategy & Mechanistic Logic

The Regioselectivity Challenge

The starting material, 2,4-Dihydroxybenzoic acid (

-Resorcylic acid), possesses two nucleophilic hydroxyl groups.[1]

- 2-OH: Strongly hydrogen-bonded to the carbonyl oxygen (resonance assisted hydrogen bond, RAHB).[1] This reduces its nucleophilicity and acidity (

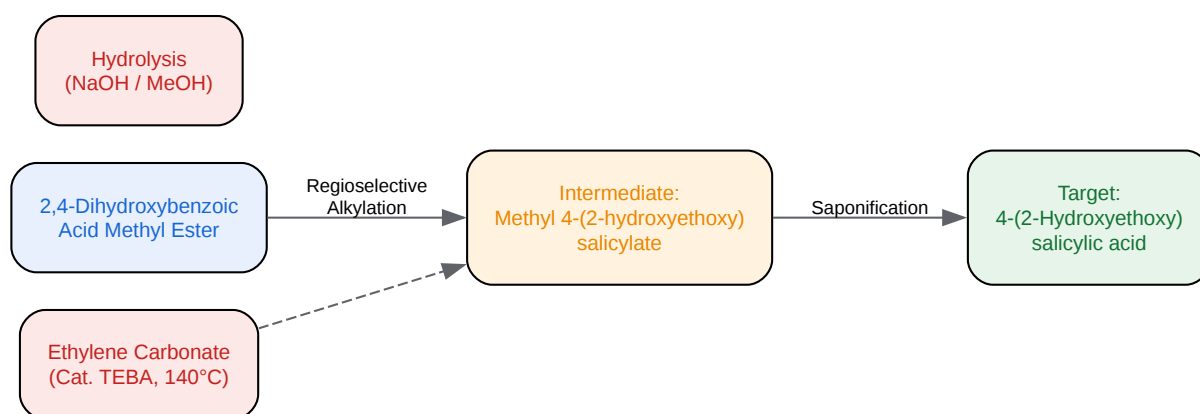
).

- 4-OH: Sterically accessible and electronically coupled to the ring but not deactivated by H-bonding (

).

Strategic Choice: To produce the 4-substituted isomer exclusively, we utilize Ethylene Carbonate (EC) in the presence of a quaternary ammonium catalyst. This method, often superior to Williamson ether synthesis with alkyl halides, proceeds via a ring-opening mechanism that favors the more nucleophilic phenoxide (4-position) without requiring harsh bases that might disrupt the 2-OH H-bond.[1]

Reaction Pathway Diagram[1]



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Caption: Figure 1. Regioselective synthesis pathway utilizing steric and electronic differentiation of the phenol groups.

Experimental Protocols

Protocol A: Synthesis of Methyl 4-(2-hydroxyethoxy)salicylate

Rationale: Using the methyl ester prevents decarboxylation and simplifies purification compared to the free acid.

Reagents:

- Methyl 2,4-dihydroxybenzoate (10.0 g, 59.5 mmol)[1]
- Ethylene Carbonate (5.8 g, 65.5 mmol, 1.1 equiv)[1]
- Triethylbenzylammonium chloride (TEBA) (0.68 g, 5 mol%)[1]
- Solvent: DMF (30 mL) or perform neat (melt).

Step-by-Step:

- Setup: Charge a 100 mL 3-neck round-bottom flask (RBF) with Methyl 2,4-dihydroxybenzoate, Ethylene Carbonate, and TEBA.
- Reaction: Heat the mixture to 140°C under atmosphere. Stir for 4–6 hours.
 - In-Process Control (IPC): Monitor by TLC (EtOAc/Hexane 1:1). The starting material () should disappear, replaced by a lower spot (product).
- Quench: Cool to 80°C. Slowly add water (100 mL) with vigorous stirring. The product may oil out initially and then crystallize upon further cooling.
- Isolation: Cool to 0–5°C for 2 hours. Filter the solid.[2][3][4] Wash with cold water (mL).
- Drying: Dry in a vacuum oven at 45°C.

- Yield Target: 85–90% (White to off-white solid).

Protocol B: Hydrolysis to Free Acid

Step-by-Step:

- Dissolution: Dissolve the intermediate (10.0 g) in Methanol (50 mL).
- Saponification: Add 2M NaOH (aq) (50 mL). Heat to reflux (65°C) for 2 hours.
- Workup: Evaporate MeOH under reduced pressure. The residual aqueous solution is cooled to 10°C.
- Acidification: Adjust pH to 2.0 using 6M HCl. A thick white precipitate will form.
- Filtration: Filter and wash with ice-cold water to remove inorganic salts.

Protocol C: Purification (Reference Standard Grade)

Target Purity: >99.5% by HPLC

- Recrystallization: Dissolve crude solid in boiling water (approx. 20 mL/g). Add activated charcoal (5 wt%), stir for 10 mins, and filter hot through Celite.
- Crystallization: Allow filtrate to cool slowly to room temperature, then to 4°C overnight.
- Prep-HPLC (If needed for >99.9%):
 - Column: C18 Prep Column (mm, 10 µm).[\[1\]](#)
 - Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.
 - Gradient: 10% B to 60% B over 40 mins.

Characterization & Qualification (The "E-E-A-T" Validation)

To certify this material as a Reference Standard, you must prove Identity and Purity.^[1]

Structural Identity (NMR)

- NMR (DMSO-

):

- 11.0–12.0 (br s, 1H, COOH).^[1]

- 10.5–11.5 (s, 1H, 2-OH,

exchangeable).^[1] Critical: The presence of this sharp downfield singlet confirms the 2-OH is intact and H-bonded.

- 7.65 (d, J=8.8 Hz, 1H, H-6).^[1]

- 6.50 (dd, 1H, H-5).^[1]

- 6.45 (d, 1H, H-3).^[1]

- 4.05 (t, 2H,

).^[1]

- 3.70 (t, 2H,

).^[1]

- NOE Experiment: Irradiate the methylene protons at

4.05. You should observe NOE enhancement at H-3 and H-5, confirming the alkyl chain is at position 4.^[1]

Purity Profile (HPLC)

Method Parameters:

- Column: Agilent Zorbax Eclipse Plus C18 (

mm, 3.5 μ m).^[1]

- Mobile Phase:

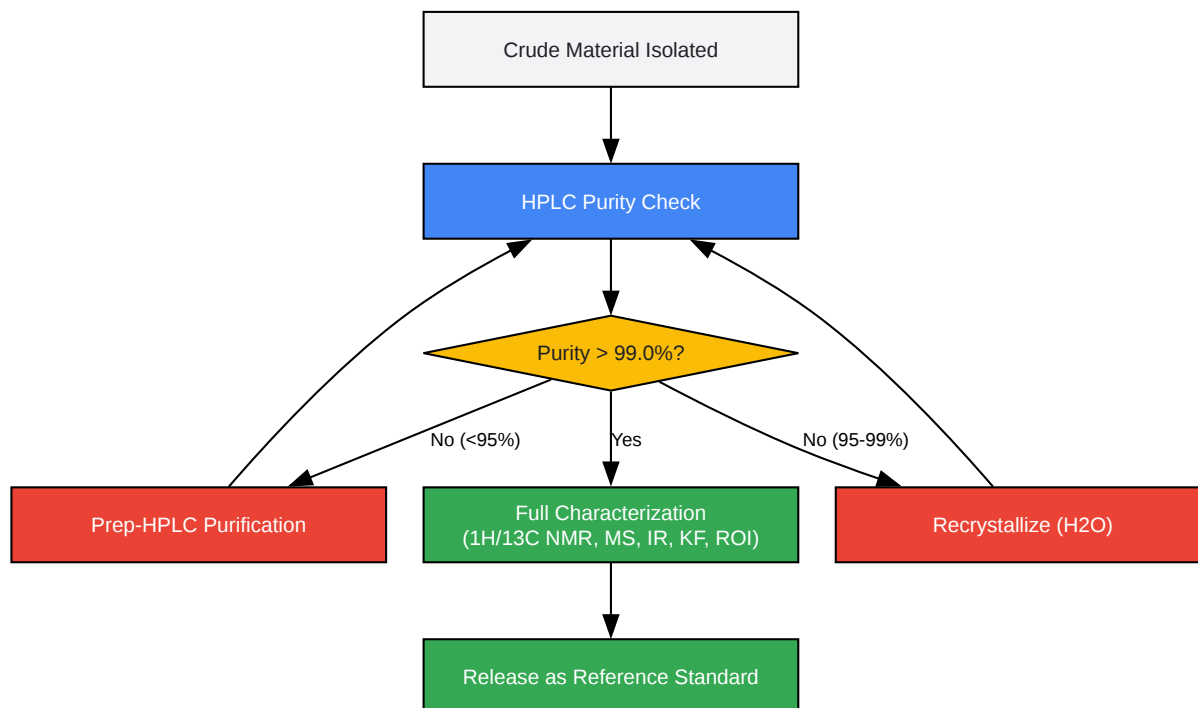
- A: 0.1% Phosphoric Acid in Water.
- B: Acetonitrile.[\[5\]](#)
- Gradient:

Time (min)	%B
0.0	5
15.0	90

| 20.0 | 90 |[\[1\]](#)

- Detection: UV at 254 nm and 210 nm.

Qualification Decision Tree



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Caption: Figure 2. Decision logic for the purification and qualification of the reference standard.

Summary of Physicochemical Properties

Property	Specification	Method
Appearance	White to off-white crystalline powder	Visual
Melting Point	204–208°C	DSC / Capillary
Mass Spectrum	(Calc. 197.0450)	HRMS (ESI-)
Solubility	Soluble in DMSO, MeOH; Sparingly in Water	USP <1111>
Purity (HPLC)	(area normalization)	USP <621>
Water (KF)		USP <921>

References

- Regioselective Alkylation Strategy
 - ChemicalBook. (n.d.). **4-(2-Hydroxyethoxy)salicylic acid** Properties and Suppliers. Retrieved from
 - TCI Chemicals. (n.d.). Product Specification: **4-(2-Hydroxyethoxy)salicylic Acid**.[\[1\]](#) Retrieved from
- Synthesis Methodology (Analogous Etherification)
 - Google Patents. (1989). Process for the preparation of 2-hydroxy-4-(2'-hydroxyethoxy)-benzophenones (EP0340408A1).[\[1\]](#) Retrieved from
 - National Institutes of Health (NIH).[\[5\]](#) (2022).[\[5\]](#) Regioselective alkylation of 2,4-dihydroxybenzaldehydes and 2,4-dihydroxyacetophenones. Tetrahedron Letters.

Retrieved from

- Reference Standard Qualification Guidelines
 - USP.[2][6] (n.d.). Salicylic Acid Reference Standard. Retrieved from [1]

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Sources

- [1. CN106349091A - Synthesis methods of 2-\(4-Diethylamino-2-hydroxybenzoyl\)benzoic Acid in the melt state - Google Patents \[patents.google.com\]](#)
- [2. physiomckina.co.jp \[physiomckina.co.jp\]](#)
- [3. youtube.com \[youtube.com\]](#)
- [4. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [5. Regioselective alkylation of 2,4-dihydroxybenzaldehydes and 2,4-dihydroxyacetophenones - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Salicylic acid USP Reference Standard CAS 69-72-7 Sigma-Aldrich \[sigmaaldrich.com\]](#)
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